

# Soprophor 4D384: A Technical Guide for Formulation Science

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## Compound of Interest

Compound Name: Soprophor 4D384

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This in-depth technical guide provides a comprehensive overview of **Soprophor 4D384**, an industry-standard anionic surfactant, for professionals in formulation science. This document elucidates its core properties, functionalities, and applications, with a focus on practical implementation in experimental settings.

## Introduction to Soprophor 4D384

**Soprophor 4D384** is a versatile anionic surfactant, chemically identified as a tristyrylphenol ethoxylate sulfate, specifically the ammonium salt of poly(oxy-1,2-ethanediyl),  $\alpha$ -sulfo- $\omega$ -[2,4,6-tris(1-phenylethyl)phenoxy].[1] It is widely recognized for its exceptional emulsification and dispersion capabilities, making it a crucial component in a variety of formulations, particularly in the agrochemical and coatings industries.[1] Its primary function is to stabilize formulation types such as suspension concentrates (SC), emulsion concentrates (EC), and microemulsions (ME). [1]

The utility of **Soprophor 4D384** also extends to more advanced applications, including the preparation of stable nanoemulsions and mini-emulsions for targeted delivery systems, where it plays a critical role in controlling droplet size and enhancing long-term stability.[1]

## Physicochemical Properties

Understanding the fundamental properties of **Soprophor 4D384** is essential for its effective application in formulation development.

Property	Value	Reference
Ionic Nature	Anionic	[1]
Appearance	Viscous liquid to paste	[1]
Composition	Polyarylphenyl ether sulphate, ammonium salt	[1]
Density	Approximately 1.13 g/cm <sup>3</sup>	[1]
pH (5% in water)	3.0 - 7.0	[2]
Pour Point	15.0 °C	[2]
Flash Point	≥ 100 °C	[2]
Moisture Content	≤ 1.0 %	[2]
Solubility	Soluble in water and most polar and aromatic solvents	[1][3]
Shelf Life	365 days	[3]

## Applications in Formulation Science

**Soprophor 4D384** is a key ingredient in a multitude of formulations, primarily due to its robust performance as a dispersant and emulsifier.

### Agrochemical Formulations

In the agrochemical sector, **Soprophor 4D384** is integral to the formulation of pesticides, herbicides, and fungicides.[4][5] It is particularly effective in creating stable suspension concentrates (SC) of active ingredients that have low solubility in water.[6][7]

Key Functions in Agrochemicals:

- **Wetting Agent:** Improves the contact between the solid active ingredient particles and the aqueous medium.[7]

- Dispersing Agent: Prevents the agglomeration of solid particles, ensuring a uniform and stable suspension.[7]
- Emulsifier: Used in suspoemulsions (SE) to stabilize a dispersed oil phase in a continuous aqueous phase, allowing for the combination of different active ingredients.[8][9]

## Emulsion Polymerization

**Soprophor 4D384** and other tristyrylphenol ethoxylates are utilized as surfactants in emulsion polymerization processes to produce latexes.[10][11] These latexes are foundational materials for adhesives, coatings, and paints.

Role in Emulsion Polymerization:

- Monomer Emulsification: Facilitates the emulsification of monomers in the aqueous phase. [10]
- Particle Stabilization: Ensures the stability of the growing polymer particles, preventing coagulation.[12]

## Experimental Protocols

The following sections provide generalized methodologies for key experiments involving **Soprophor 4D384**. These protocols are intended as a starting point for formulation development and may require optimization for specific active ingredients and applications.

### Preparation of a Suspension Concentrate (SC)

This protocol outlines the basic steps for creating a stable suspension concentrate of a water-insoluble active ingredient.

Materials and Equipment:

- Active Ingredient (solid, micronized)
- **Soprophor 4D384**
- Wetting agent (optional, e.g., a nonionic surfactant)

- Antifreeze (e.g., propylene glycol)
- Thickener (e.g., xanthan gum)
- Antifoaming agent
- Deionized water
- High-shear mixer
- Bead mill
- Particle size analyzer

#### Procedure:

- Preparation of the Aqueous Phase: In a suitable vessel, combine deionized water, **Soprophor 4D384**, the wetting agent (if used), and the antifreeze. Mix until all components are fully dissolved.
- Premixing: While stirring the aqueous phase with a high-shear mixer, slowly add the micronized active ingredient. Add a few drops of the antifoaming agent to control foam. Continue mixing until a homogeneous slurry is formed.
- Milling: Transfer the premix to a bead mill. Mill the suspension until the desired particle size distribution is achieved (typically a D50 of  $<5\ \mu\text{m}$  for agrochemical applications).[9] Monitor the particle size periodically using a particle size analyzer.
- Final Formulation: Transfer the milled suspension to a mixing vessel. While gently stirring, add the thickener (pre-dispersed in a small amount of glycol or water) to achieve the desired viscosity.
- Characterization: Evaluate the final SC formulation for properties such as viscosity, particle size distribution, suspensibility, and storage stability at various temperatures.

## Preparation of a Nanoemulsion

This protocol describes a method for preparing an oil-in-water (O/W) nanoemulsion using **Soprophor 4D384**.

Materials and Equipment:

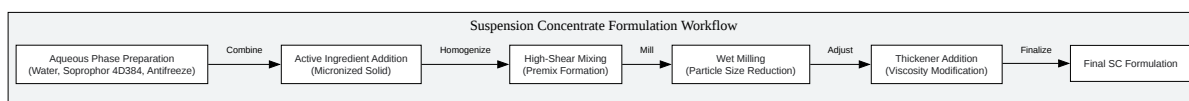
- Oil phase (e.g., a water-immiscible solvent or active ingredient)
- **Soprophor 4D384**
- Co-surfactant (optional, e.g., a nonionic surfactant)
- Deionized water
- High-pressure homogenizer or microfluidizer
- Dynamic light scattering (DLS) instrument for particle size analysis

Procedure:

- Preparation of the Organic Phase: Dissolve the oil-soluble components in the chosen oil.
- Preparation of the Aqueous Phase: Dissolve **Soprophor 4D384** and any co-surfactant in deionized water.
- Coarse Emulsion Formation: Slowly add the organic phase to the aqueous phase while mixing with a high-shear mixer. Mix for 5-10 minutes to form a coarse emulsion.
- Homogenization: Pass the coarse emulsion through a high-pressure homogenizer or microfluidizer. The number of passes and the operating pressure will need to be optimized to achieve the desired droplet size.
- Characterization: Analyze the droplet size and polydispersity index (PDI) of the nanoemulsion using a DLS instrument. Evaluate the long-term stability of the nanoemulsion by monitoring changes in droplet size over time at different storage conditions.

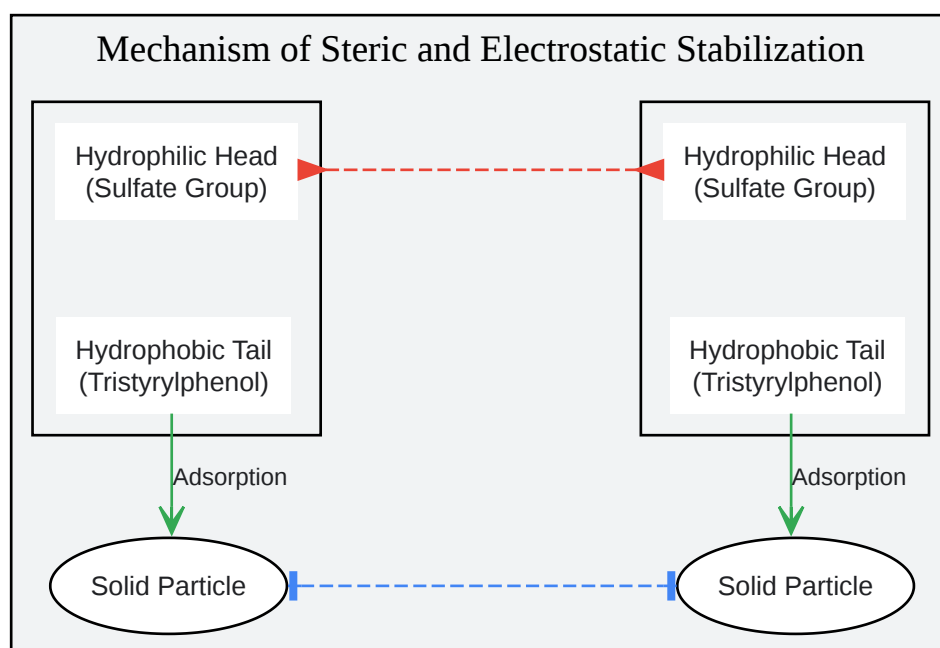
## Visualization of Formulation Processes

The following diagrams, created using the DOT language, illustrate key workflows and mechanisms involving **Soprophor 4D384** in formulation science.



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Caption: Workflow for Suspension Concentrate (SC) formulation.



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Caption: Stabilization mechanism of **Soprophor 4D384** on solid particles.

## Quantitative Performance Data

The following tables summarize the performance of **Soprophor 4D384** in specific applications based on available data.

Table 1: Performance in Pressure-Sensitive Adhesives[13]

Parameter	Value	Test Method
Shear Strength	>10,000 minutes	ASTM D3654
Peel Adhesion	40–60 N/cm	FINAT test method
Tack	15–20 N/cm	Rolling ball test

Table 2: Example Formulations from Patent Literature

Component	Formulation 1 (%) [14]	Formulation 2 (%) [13]
Pesticide A	10.0	-
Pesticide B	20.0	-
Soprophor 4D384	1.2	1.2 - 2.0
Co-surfactant 1	1.2	1.0 - 2.5
Dispersing Agent	2.0	2.0
Antifreeze	5.0	3.0
Antifoaming Agent	0.3	0.3
Preservative	0.03	0.03
Thickener	0.12	-
Water	to 100	to 100

Note: These are example formulations and will require optimization for specific active ingredients.

## Conclusion

**Soprophor 4D384** is a high-performance anionic surfactant that serves as a critical tool for formulation scientists. Its robust emulsifying and dispersing properties, coupled with its versatility across various formulation types, make it an invaluable excipient in the development of agrochemicals, coatings, and other advanced materials. This guide provides a foundational understanding for beginners, offering insights into its properties, applications, and practical experimental guidance. For successful formulation development, it is recommended to build upon these foundational protocols with systematic optimization and thorough characterization.

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